

# Isoescsin IA storage conditions desiccate -20°C

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## Compound Focus: Isoescsin IA

CAS No.: 219944-39-5

Cat. No.: S1551659

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## Storage and Handling Specifications

For the stability of **Isoescsin IA**, adhere to the following storage conditions, which are consistently recommended across suppliers and research contexts.

Aspect	Specification
Recommended Temperature [1] [2] [3]	-20°C
Atmosphere [2] [4]	Desiccate (keep container airtight and protected from light)
Physical Form [2] [3] [4]	White to off-white, or beige, solid powder
Form	Neat (pure substance) [1]
Handling	Protect from light [3] [4].

## Physicochemical & Solubility Data

Understanding the basic properties of **Isoescsin IA** is crucial for experimental design. The table below summarizes key data.

Property	Value / Description
CAS Number	219944-39-5 [1] [2] [3]
Molecular Formula	C <sub>55</sub> H <sub>86</sub> O <sub>24</sub> [2] [3] [4]
Molecular Weight	1131.3 g/mol [2] [3] [4]
Type of Compound	Triterpenoid saponin [2] [3] [5]
Purity	Varies by supplier (≥85.0% to ≥98%) [1] [3] [4]
Solubility (In Vitro)	Soluble in <b>DMSO</b> (~100 mg/mL), methanol; slightly soluble in water [2] [3].

For **in vivo** studies, here are two commonly recommended solvent formulations [3]:

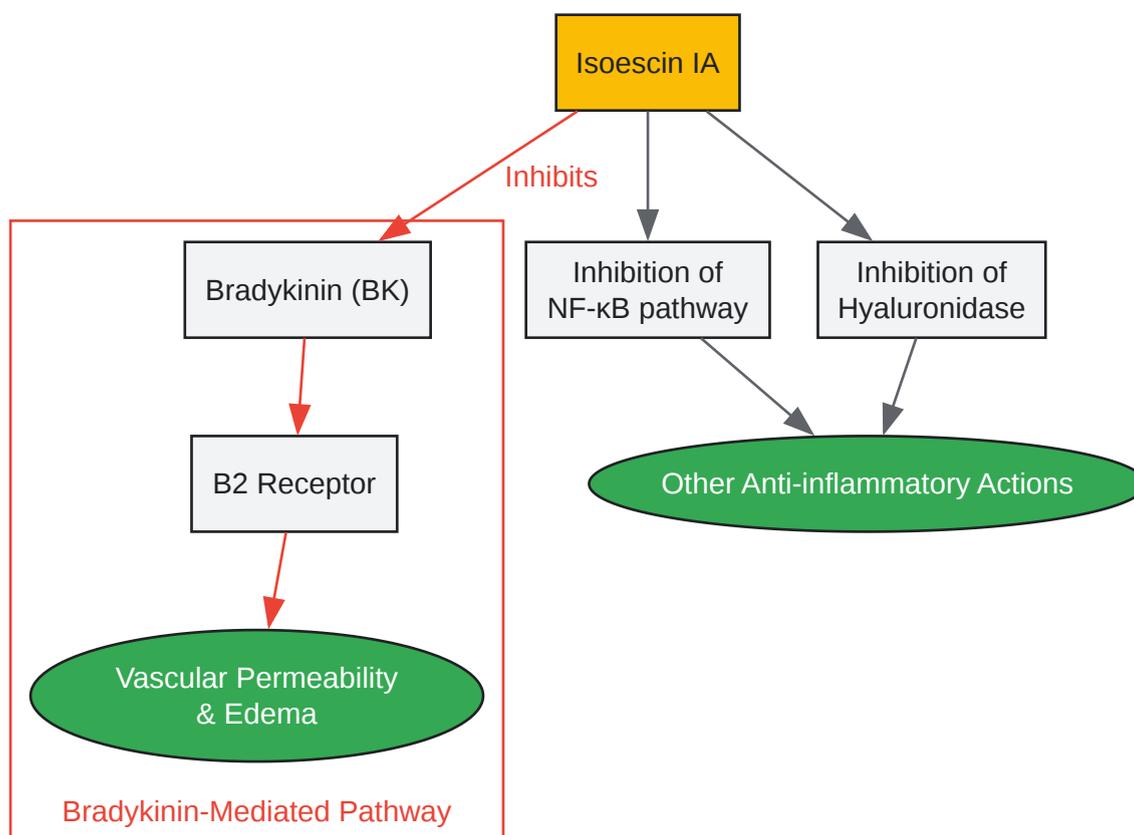
- **Formulation 1:** 10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline
- **Formulation 2:** 10% DMSO + 90% (20% SBE-β-CD in Saline)

## Biological Activity and Experimental Context

**Isoescin IA** is one of the chief active components of escin, a natural extract from Horse Chestnut (*Aesculus hippocastanum*) seeds [2] [6] [7].

- **Primary Research Applications:** It has been traditionally used and studied for its **anti-edema, anti-inflammatory, and venotonic properties**, relevant for treating chronic venous insufficiency, hemorrhoids, and inflammation [2] [8].
- **Mechanism of Action:** A key mechanism underlying its anti-edema effect is the **inhibition of the bradykinin pathway**, which helps reduce vascular permeability and local swelling [8]. It also exhibits antioxidant effects and can protect endothelium from hypoxic damage [8].
- **Emerging Research:** Some studies also report **anti-HIV-1 protease activity** [3] [5].

The following diagram illustrates the key signaling pathways associated with **Isoescin IA**'s anti-edema and anti-inflammatory effects.



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## Experimental Protocols

Here are detailed methodologies for key experiments involving **Isoescsin IA**, as cited in the literature.

### Pharmacokinetic Study Protocol in Rats [2]

This protocol describes a method for comparing the pharmacokinetics of Escsin Ia and **Isoescsin IA**.

- **Animal Model:** Wistar rats.
- **Administration:**
  - **Group 1:** Intravenous (i.v.) dose of 1.7 mg/kg sodium escinate (containing 0.5 mg/kg each of Escsin Ia and **Isoescsin IA**).
  - **Group 2:** i.v. dose of 0.5 mg/kg pure Escsin Ia.
  - **Group 3:** i.v. dose of 0.5 mg/kg pure **Isoescsin IA**.
  - **Group 4:** oral dose of 4 mg/kg pure Escsin Ia.

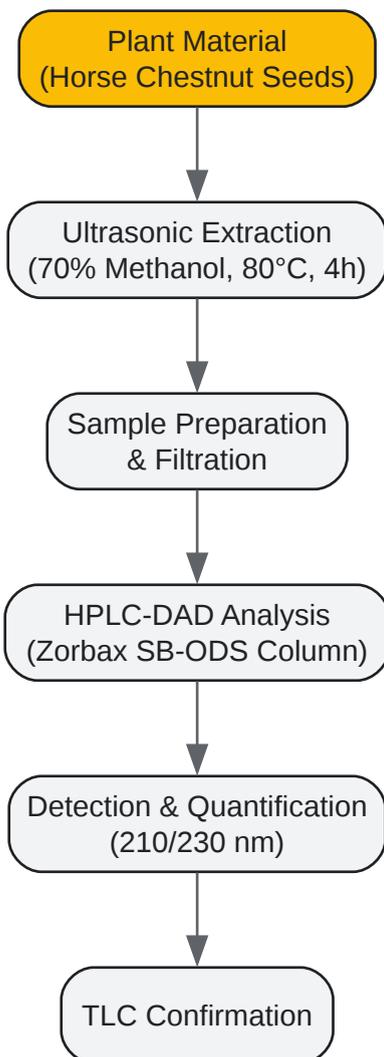
- **Group 5:** oral dose of 4 mg/kg pure **Isoescsin IA**.
- **Sample Collection:** Blood plasma collected at different time points post-administration.
- **Analysis Method:** LC-MS/MS for quantifying Escin Ia and **Isoescsin IA** concentrations in plasma.
- **Data Analysis:** Non-compartmental analysis using software like TopFit 2.0 to estimate parameters ( $t_{1/2}$ , MRT, CL,  $V_d$ , AUC, F).

## HPLC Analysis Protocol for Saponin Quantification [2]

This method is used for quality control to separate and quantify **Isoescsin IA** and related saponins in plant extracts.

- **Extraction:** Use ultrasonic solvent extraction with 70% methanol at 80°C for 4 hours.
- **HPLC Conditions:**
  - **Column:** Zorbax SB-ODS (150 mm × 2.1 mm, 3 μm).
  - **Mobile Phase:** Acetonitrile and 0.10% phosphoric acid solution (39:61, v/v).
  - **Flow Rate:** 0.5 mL/min.
  - **Detection:** 210 nm and 230 nm.
  - **Injection Volume:** 10 μL.
  - **Column Temperature:** 30°C.
- **Confirmation:** Thin Layer Chromatography (TLC) for positive confirmation of compounds.

The workflow for this analytical method is outlined below.



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## Key Takeaways for Researchers

- **Stability is Paramount:** Strictly maintaining **-20°C storage in a desiccated environment** is non-negotiable for preserving the integrity of **Isoescsin IA**, especially given its complex, ester-rich structure that may be prone to degradation [2] [6].
- **Consider Isomerism:** Be aware that **Isoescsin IA** is part of a complex mixture of isomers in natural escin extracts. Pharmacokinetic studies suggest that the biological effects observed in vivo may result from the action of multiple isomers, including interconversion between them [2] [6].
- **Low Oral Bioavailability:** The reported absolute bioavailability (F) of pure **Isoescsin IA** is very low (<0.25%). This is a critical factor to consider when designing in vivo experiments, and may necessitate the use of intravenous administration or specialized formulations [2].

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## References

1. phyproof Reference Substance 219944-39-5 Isoescsin IA [[sigmaaldrich.com](https://sigmaaldrich.com)]
2. | CAS:219944-39-5 | Triterpenoids | Manufacturer BioCrick Isoescsin IA [[biocrick.com](https://biocrick.com)]
3. | triterpenoid saponin | CAS# 219944-39-5 | InvivoChem Isoescsin IA [[invivochem.com](https://invivochem.com)]
4. China Isoescsin / Aescin IA CAS 219944-39-5 Manufacturers and... C [[bjherbest.com](https://bjherbest.com)]
5. | HIV Protease | TargetMol Isoescsin IA [[targetmol.com](https://targetmol.com)]
6. Horse Chestnut Saponins–Escins, Isoescsins, Transescins, ... [[mdpi.com](https://mdpi.com)]
7. Escin's Multifaceted Therapeutic Profile in Treatment and Post ... [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
8. Escin's Action on Bradykinin Pathway: Advantageous Clinical ... [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]

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